

Compound of Interest

Compound Name: Docosyl isononanoate

Cat. No.: B15176416

For Researchers, Scientists, and Drug Development Professionals

Abstract

Long-chain isononanoate esters, characterized by their branched nine-carbon acyl chain linked to a long-chain alcohol, are compounds of interest for The document highlights the challenges in their identification and quantification, outlines general methodologies for ester analysis, and explores the p

Introduction

Isononanoic acid, a branched-chain C9 fatty acid, is the precursor to isononanoate esters. While its synthetic derivatives are widely used, the natural isononanoate esters to guide future research in this area.

Potential Natural Sources

Plant Kingdom

The primary candidate for the natural production of isononanoate precursors is the genus Pelargonium (geraniums). Esters of nonanoic acid are know

Branched-chain fatty acids are known constituents of plant cuticular waxes, where they are present as free fatty acids or esterified to long-chain alcoh

Marine Ecosystems

The marine environment is a rich source of unique lipids, including long-chain and branched-chain fatty acids. Marine invertebrates, such as sponges lipids with direct nutritional or pharmacological relevance.

Methodologies for Identification and Quantification

The analysis of long-chain esters from natural sources typically involves extraction, separation, and identification steps. Due to their low volatility, deri

Extraction and Isolation

A general workflow for the extraction and isolation of long-chain esters from a natural source, such as plant material, is depicted below. This is a gene

```
graph LR; Start([Start]) --> Solvent[Solvent Extraction<br/>(e.g., Hexane, Chloroform)]; Solvent --> Crude[Crude Lipid Extract]; Crude --> Chromatography[Column Chromatography<br/>(Silica Gel)]; Chromatography --> Ester[Ester Fraction]; Ester --> GCMS[GC-MS Analysis<br/>(after derivatization)]; GCMS --> End([End]);
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Crude_Extract [label="Crude Lipid Extract"];

Chromatography [label="Column Chromatography\n(Silica Gel)"];

Ester_Fraction [label="Ester Fraction"];

GCMS_Analysis [label="GC-MS Analysis\n(after derivatization)"];

End [label="Identification & \nQuantification", shape=ellipse, fillcolor="#34A853", fontcolor="FFFFFF"];

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Solvent_Extraction -> Crude_Extract;  
Crude_Extract -> Chromatography;  
Chromatography -> Ester_Fraction;  
Ester_Fraction -> GCMS_Analysis;  
GCMS_Analysis -> End;  
}
```

Caption: A putative biosynthetic pathway for long-chain isononanoate esters.

Conclusion and Future Directions

The natural occurrence of long-chain isononanoate esters remains an under-researched area. While there are in

Future research should focus on:

- Targeted phytochemical analysis: In-depth analysis of Pelargonium species and other plants known to produce
- Marine natural product exploration: Screening of extracts from marine invertebrates and their associated mic
- Advanced analytical techniques: Utilization of high-resolution mass spectrometry and nuclear magnetic reson
- Biosynthetic pathway elucidation: Isotopic labeling studies and genomic analysis to identify the enzymes and

A more thorough understanding of the natural sources and biosynthesis of long-chain isononanoate esters could

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References

- 1. atamankimya.com [atamankimya.com]
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